

Spectroscopic and Synthetic Profile of Tetrakis(4-carboxyphenyl)silane: A Technical Guide

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Compound of Interest

Compound Name: *Tetrakis(4-carboxyphenyl)silane*

Cat. No.: *B3075037*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetrakis(4-carboxyphenyl)silane, with the IUPAC name 4,4',4'',4'''-Silanetetrayltetrabenzoic acid, is a tetravalent silicon-centered organic compound.^[1] Its rigid tetrahedral structure and the presence of four carboxylic acid functional groups make it a valuable building block in supramolecular chemistry and materials science, particularly in the synthesis of metal-organic frameworks (MOFs).^{[2][3]} This technical guide provides a comprehensive overview of the available spectroscopic data and a detailed experimental protocol for the synthesis of **Tetrakis(4-carboxyphenyl)silane**.

Chemical and Physical Properties

Property	Value	Source
Chemical Formula	C ₂₈ H ₂₀ O ₈ Si	[1]
Molecular Weight	512.54 g/mol	[4]
CAS Number	10256-84-5	[5]
Appearance	White solid	Inferred from synthesis descriptions
Solubility	Soluble in DMSO and DMF	Inferred from NMR solvent and reaction conditions

Spectroscopic Data

The following tables summarize the available spectroscopic data for **Tetrakis(4-carboxyphenyl)silane**.

¹H NMR Spectroscopy

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~8.1	Doublet	8H	Aromatic Protons (ortho to -COOH)
~7.8	Doublet	8H	Aromatic Protons (ortho to -Si)
~13.0	Broad Singlet	4H	Carboxylic Acid Protons

Solvent: DMSO-d₆

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3000	Broad	O-H stretch (Carboxylic Acid)
~1685	Strong	C=O stretch (Carboxylic Acid)
~1600, ~1500	Medium	C=C stretch (Aromatic)
~1300	Medium	C-O stretch and O-H bend (Carboxylic Acid)
~1100	Medium	Si-Phenyl stretch

Note: The exact peak positions can vary slightly based on the sample preparation and instrument.

Experimental Protocols

Synthesis of Tetrakis(4-carboxyphenyl)silane

This protocol is adapted from the synthesis of related tetraphenylsilane derivatives. The synthesis is a two-step process starting from tetrakis(4-bromophenyl)silane.

Step 1: Synthesis of Tetrakis(4-bromophenyl)silane

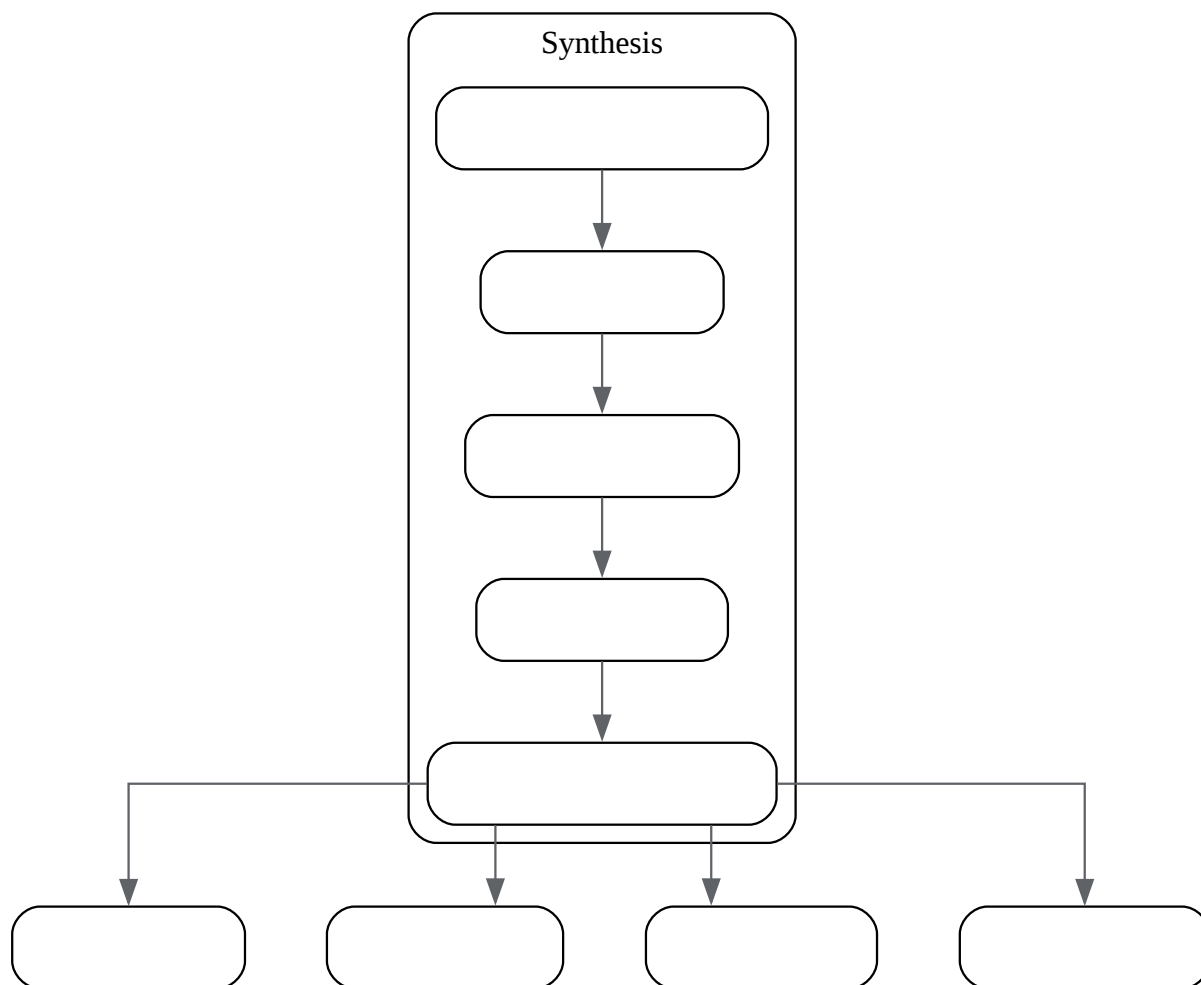
- To a solution of 1-bromo-4-iodobenzene in anhydrous tetrahydrofuran (THF) at -78 °C, add a solution of n-butyllithium dropwise under an inert atmosphere.
- Stir the resulting mixture at -78 °C for 1 hour.
- Add silicon tetrachloride (SiCl₄) dropwise to the reaction mixture.
- Allow the reaction to warm to room temperature and stir overnight.
- Quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the product with diethyl ether, wash the organic layer with brine, and dry over anhydrous magnesium sulfate.

- Remove the solvent under reduced pressure and purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/chloroform) to yield tetrakis(4-bromophenyl)silane as a white solid.

Step 2: Carboxylation of Tetrakis(4-bromophenyl)silane

- Dissolve tetrakis(4-bromophenyl)silane in anhydrous THF and cool to -78 °C under an inert atmosphere.
- Add a solution of n-butyllithium dropwise and stir the mixture at -78 °C for 2 hours.
- Bubble dry carbon dioxide gas through the reaction mixture for several hours, allowing the temperature to slowly rise to room temperature.
- Acidify the reaction mixture with dilute hydrochloric acid to precipitate the crude product.
- Filter the solid, wash thoroughly with water, and then with a small amount of cold ethanol.
- Dry the product under vacuum to obtain **Tetrakis(4-carboxyphenyl)silane**.

Spectroscopic Characterization Workflow



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*Synthesis and Characterization Workflow for **Tetrakis(4-carboxyphenyl)silane**.*

Potential Applications in Drug Development

While extensive research into the pharmacological applications of **Tetrakis(4-carboxyphenyl)silane** is limited, its structural motifs suggest potential areas of interest for drug development professionals.

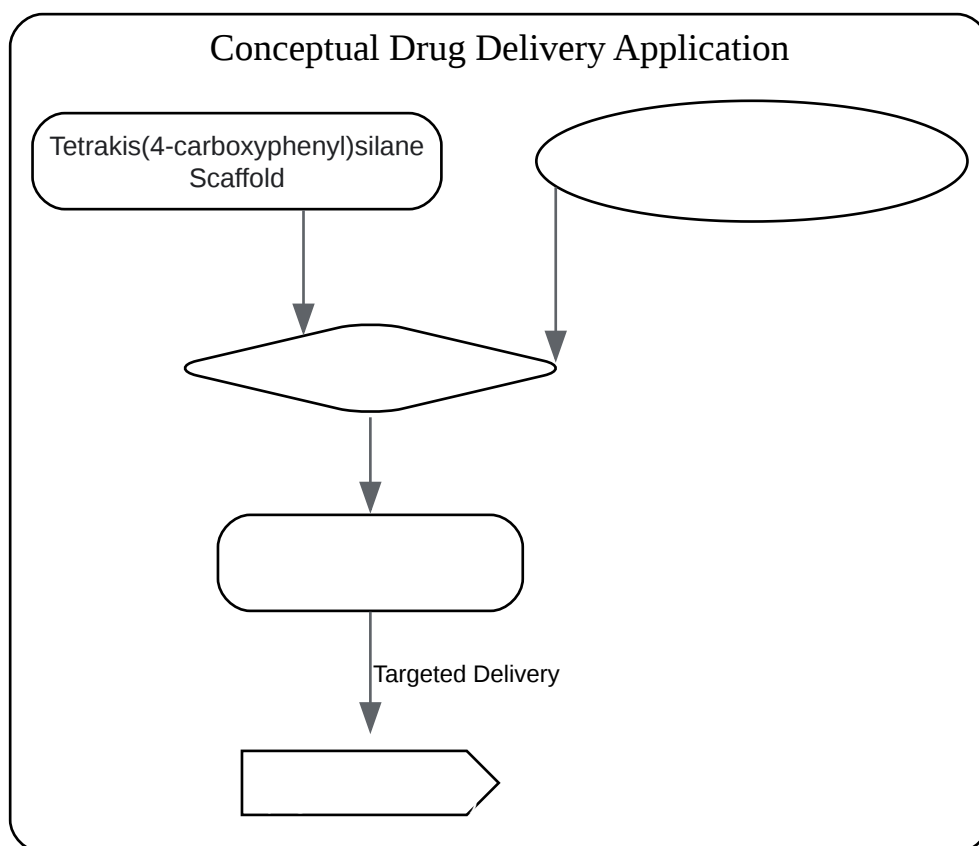
One source suggests that **Tetrakis(4-carboxyphenyl)silane** may act as an anti-inflammatory agent by binding to the active site of the nuclear transcription factor NF-κB, thereby preventing

its interaction with DNA.^[6] This proposed mechanism, if validated, could be relevant for the development of novel therapeutics for inflammatory diseases.

Furthermore, the use of silicon-containing compounds in medicinal chemistry is a growing field. The tetrahedral and rigid nature of the silane core can serve as a unique scaffold for the spatial presentation of the four carboxyphenyl groups, which could be further functionalized to interact with biological targets.

The carboxylate groups also offer handles for the development of drug delivery systems. For instance, they can be used to conjugate drugs to the silane core or to formulate nanoparticles for targeted drug delivery. The use of amino silane coated nanoparticles for antibiotic delivery has been explored, suggesting a potential avenue for derivatives of **Tetrakis(4-carboxyphenyl)silane**.

Below is a conceptual diagram illustrating a potential drug delivery application.



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Conceptual workflow for a **Tetrakis(4-carboxyphenyl)silane**-based drug delivery system.

Conclusion

Tetrakis(4-carboxyphenyl)silane is a molecule with significant potential in materials science and, conceptually, in medicinal chemistry. This guide has provided the currently available spectroscopic data and a detailed synthesis protocol to aid researchers in their work with this compound. Further investigation is warranted to fully elucidate its spectroscopic properties and to explore its potential biological activities and applications in drug development.

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